

# Thermodynamic properties of beryllium sulfate at different temperatures

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## Thermodynamic Properties of Beryllium Sulfate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the thermodynamic properties of beryllium sulfate (BeSO<sub>4</sub>) and its hydrated forms at various temperatures. The following sections detail key thermodynamic parameters, the experimental protocols used for their determination, and a summary of the data in structured tables to facilitate comparison and application in research and development.

# Thermodynamic Data of Anhydrous Beryllium Sulfate (α-BeSO<sub>4</sub>)

The thermodynamic properties of the alpha crystalline phase of anhydrous beryllium sulfate have been determined over a wide range of temperatures. The data presented here is sourced from the NIST-JANAF Thermochemical Tables.[1]

The temperature dependence of the heat capacity ( $Cp^{\circ}$ ), standard enthalpy of formation ( $\Delta H^{\circ}$ ), and standard molar entropy ( $S^{\circ}$ ) can be calculated using the Shomate equation:

•  $Cp^{\circ} = A + Bt + Ct^{2} + D^{*}t^{3} + E/t^{2}$ 



- $H^{\circ}$   $H^{\circ}298.15 = At + Bt^{2}/2 + Ct^{3}/3 + Dt^{4}/4 E/t + F H$
- $S^{\circ} = Aln(t) + Bt + Ct^2/2 + Dt^3/3 E/(2*t^2) + G$

where t = Temperature (K) / 1000, and A, B, C, D, E, F, G, and H are the Shomate coefficients.

Table 1: Shomate Equation Coefficients for Anhydrous Beryllium Sulfate (α-phase)[1]

Tempe rature Range (K)	A	В	С	D	E	F	G	н
298.15	122.388	-49.991	138.682	-32.913	-2.9574	-1246.1	218.414	-1200.8
- 900	3	27	9	98	86	79	0	08

Table 2: Thermodynamic Properties of Anhydrous Beryllium Sulfate ( $\alpha$ -phase) at Different Temperatures[1]

Temperature (K)	Heat Capacity, Cp° (J/mol·K)	Standard Molar Entropy, S° (J/mol·K)	Enthalpy, H° - H°298.15 (kJ/mol)	Gibbs Energy Function, -[G° - H°298.15]/T (J/mol·K)
298.15	85.63	77.86	0.00	77.86
300	86.12	78.44	0.14	77.99
400	104.0	105.9	9.73	81.59
500	116.1	130.5	20.75	88.96
600	127.0	152.6	32.91	97.75
700	138.0	173.0	46.16	107.1
800	149.7	192.2	60.54	116.5
900	162.1	210.5	76.12	125.9



## **Thermodynamic Data of Beryllium Sulfate Hydrates**

Comprehensive temperature-dependent thermodynamic data for the hydrated forms of beryllium sulfate are not as readily available. However, key thermodynamic parameters at standard conditions (298.15 K) and information on dehydration have been reported. Beryllium sulfate commonly exists as a tetrahydrate (BeSO<sub>4</sub>·4H<sub>2</sub>O).

Table 3: Thermodynamic Properties of **Beryllium Sulfate Tetrahydrate** (BeSO<sub>4</sub>·4H<sub>2</sub>O) at 298.15 K

Property	Value	Unit	Reference
Standard Enthalpy of Formation (ΔHf°)	-2453.9	kJ/mol	[2]
Standard Molar Entropy (S°)	238.5	J/mol·K	[3]
Heat Capacity (Cp°)	~280	J/mol·K	[3]
Enthalpy of Dehydration (to anhydrous BeSO <sub>4</sub> )	171.9	kJ/mol	[4][5]

The tetrahydrate undergoes stepwise dehydration upon heating, losing two water molecules at approximately 110 °C to form the dihydrate (BeSO<sub>4</sub>·2H<sub>2</sub>O), with complete dehydration to the anhydrous form occurring at around 400 °C.[3]

## **Experimental Protocols**

The determination of the thermodynamic properties of beryllium sulfate has been accomplished using precise calorimetric techniques. The following sections describe the general principles of the key experimental methods employed.

## **Adiabatic Calorimetry**

Adiabatic calorimetry is a technique used to measure the heat capacity of a substance as a function of temperature. The fundamental principle is to maintain a near-zero temperature



difference between the sample container (calorimeter) and its surroundings (an adiabatic shield).

#### Methodology:

- Sample Preparation: A known mass of the beryllium sulfate sample is sealed in a calorimeter vessel.
- Apparatus Setup: The calorimeter is placed within an adiabatic shield. The temperature of
  the shield is controlled to precisely match the temperature of the calorimeter throughout the
  experiment, thus preventing any heat exchange with the surroundings.
- Heating: A measured amount of electrical energy is supplied to a heater within the calorimeter, causing a small increase in the sample's temperature.
- Temperature Measurement: The temperature of the sample is precisely measured before and after the energy input using a calibrated thermometer (e.g., a platinum resistance thermometer).
- Data Analysis: The heat capacity (Cp) is calculated from the electrical energy supplied (Q), the mass of the sample (m), and the resulting temperature change (ΔT) using the formula Cp = Q / (m \* ΔT). This process is repeated over a range of temperatures to determine the temperature dependence of the heat capacity.

### **Bunsen-type Ice Calorimetry**

The Bunsen-type ice calorimeter is an isothermal calorimeter used to measure enthalpy changes at the melting point of a substance, typically water (0 °C). It relies on the volume change that occurs during the phase transition of ice to water.

#### Methodology:

- Calorimeter Preparation: The inner vessel of the calorimeter is surrounded by a mantle of ice in equilibrium with water.
- Sample Introduction: A heated sample of beryllium sulfate at a known initial temperature is dropped into the central tube of the calorimeter.



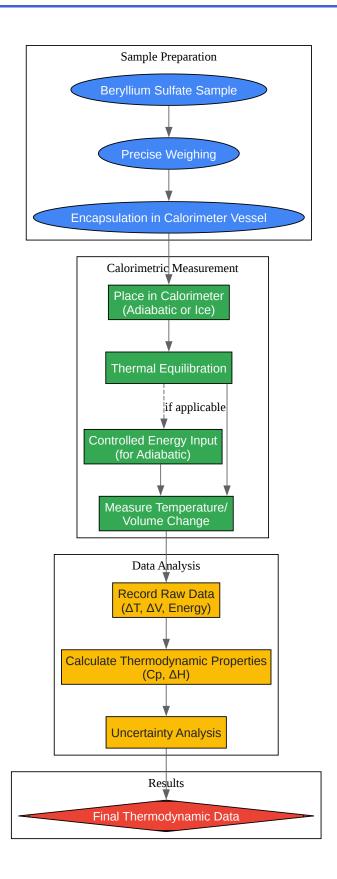
- Heat Transfer and Melting: The heat from the sample is transferred to the ice-water mixture, causing a certain amount of ice to melt.
- Volume Change Measurement: The melting of ice results in a decrease in volume, as water
  is denser than ice. This volume change is measured by observing the displacement of a
  mercury column in a connected capillary tube.
- Enthalpy Calculation: The enthalpy change of the sample from its initial temperature to 0 °C is directly proportional to the volume change of the mercury. The calorimeter is calibrated using a substance with a known enthalpy change.

## **Visualizations**

### **General Experimental Workflow for Calorimetry**

The following diagram illustrates the general workflow for determining thermodynamic properties using calorimetry.





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Caption: General experimental workflow for calorimetric determination of thermodynamic properties.

This guide provides a foundational understanding of the thermodynamic properties of beryllium sulfate. For more specific applications, it is recommended to consult the primary literature cited.

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### References

- 1. science.valenciacollege.edu [science.valenciacollege.edu]
- 2. OneMine | RI 6724 Heats Of Formation Of Beryllium Sulfate And Its Hydrates [onemine.org]
- 3. webqc.org [webqc.org]
- 4. researchgate.net [researchgate.net]
- 5. journal.uctm.edu [journal.uctm.edu]
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